

# An In-depth Technical Guide to 2-Bromoisophthalaldehyde

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## Compound of Interest

Compound Name: 2-Bromoisophthalaldehyde

Cat. No.: B031451

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**2-Bromoisophthalaldehyde** is a versatile aromatic aldehyde that serves as a key intermediate in the synthesis of various organic compounds, particularly those with potential applications in medicinal chemistry. Its unique structure, featuring two aldehyde groups and a bromine atom on a benzene ring, allows for a diverse range of chemical transformations. This guide provides a comprehensive overview of the available research on **2-Bromoisophthalaldehyde**, focusing on its properties, synthesis, and applications.

## Core Properties of 2-Bromoisophthalaldehyde

**2-Bromoisophthalaldehyde** is a solid, typically appearing as a yellow to brown powder or crystalline powder.<sup>[1]</sup> Key chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	79839-49-9	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrO <sub>2</sub>	[2]
Molecular Weight	213.03 g/mol	[2][3]
Melting Point	139-144 °C	[2]
Appearance	Yellow to brown powder or crystalline powder	[1]
Purity	≥96.0% (GC) to >98.0% (GC)	[1][4]
Solubility	Slightly soluble in water	[3]

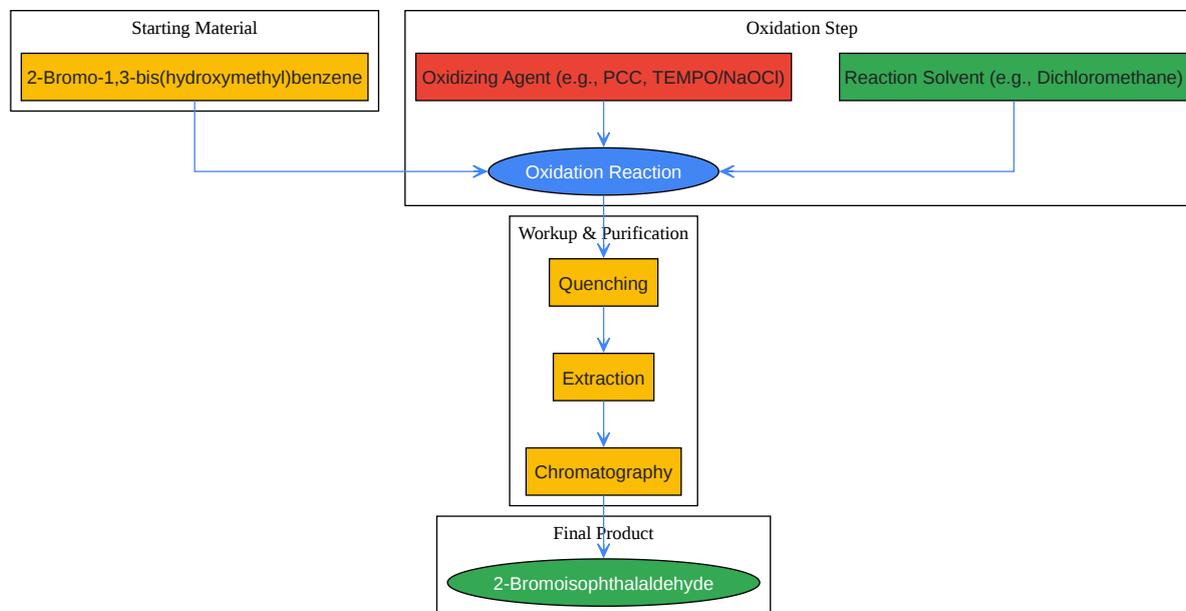
Spectroscopic Data: While detailed spectroscopic data is not extensively available in the public domain, supplier specifications confirm the identity of the compound using techniques such as Fourier-Transform Infrared Spectroscopy (FTIR) and Proton Nuclear Magnetic Resonance (<sup>1</sup>H NMR).[1] For detailed analysis, it is recommended to acquire the compound from a reputable supplier and perform independent spectroscopic characterization.

## Synthesis of 2-Bromoisophthalaldehyde

Detailed, peer-reviewed synthesis protocols for **2-Bromoisophthalaldehyde** are not readily available in the initial search. However, a patent discloses a general method for the synthesis of related brominated dialdehydes, such as 2-bromomalondialdehyde, which may offer insights into potential synthetic strategies.

### Conceptual Synthetic Workflow:

A plausible synthetic route could involve the oxidation of a corresponding diol. A generalized workflow for such a process is outlined below. This is a conceptual representation and would require experimental validation for **2-Bromoisophthalaldehyde**.



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Caption: Conceptual workflow for the synthesis of **2-Bromoisophthalaldehyde** via oxidation.

Experimental Protocol: Synthesis of a Related Compound (2-Bromomalondialdehyde)

A patented method for synthesizing 2-bromomalondialdehyde involves the oxidation of 2-bromo-1,3-propanediol.[5] This protocol may serve as a starting point for developing a synthesis for **2-Bromoisophthalaldehyde**.

- Raw Material: 2-bromo-1,3-propanediol
- Solvent: Water
- Catalyst: 2,2,6,6-tetramethylpiperidine-1-oxyl (TEMPO)
- Oxidizing Agent: Freshly prepared sodium hypochlorite
- Procedure:
  - Dissolve 2-bromo-1,3-propanediol in water.
  - Add a catalytic amount of TEMPO under alkaline conditions (achieved by adding sodium carbonate).
  - Cool the mixture to a low temperature (-10 to 0 °C).
  - Add sodium hypochlorite dropwise.
  - Allow the reaction to proceed for 3 hours.
  - Adjust the pH to 2 with hydrochloric acid.
  - The product is obtained through cooling, crystallization, and filtration.
- Reported Purity: >99%

This method is noted for its mild reaction conditions and high yield for 2-bromomalondialdehyde.[5]

## Applications in Drug Development

**2-Bromoisophthalaldehyde** is a valuable building block in the synthesis of complex molecules with potential therapeutic applications.

### 1. Synthesis of Paclitaxel-Mimicking Alkaloids with Anticancer Activity:

One of the noted applications of **2-Bromoisophthalaldehyde** is in the preparation of alkaloids that mimic the structure and function of Paclitaxel, a widely used chemotherapy drug.[1][6]

While specific reaction details and biological activity data are not provided in the initial search, the general workflow for utilizing an intermediate in lead compound optimization is depicted below.



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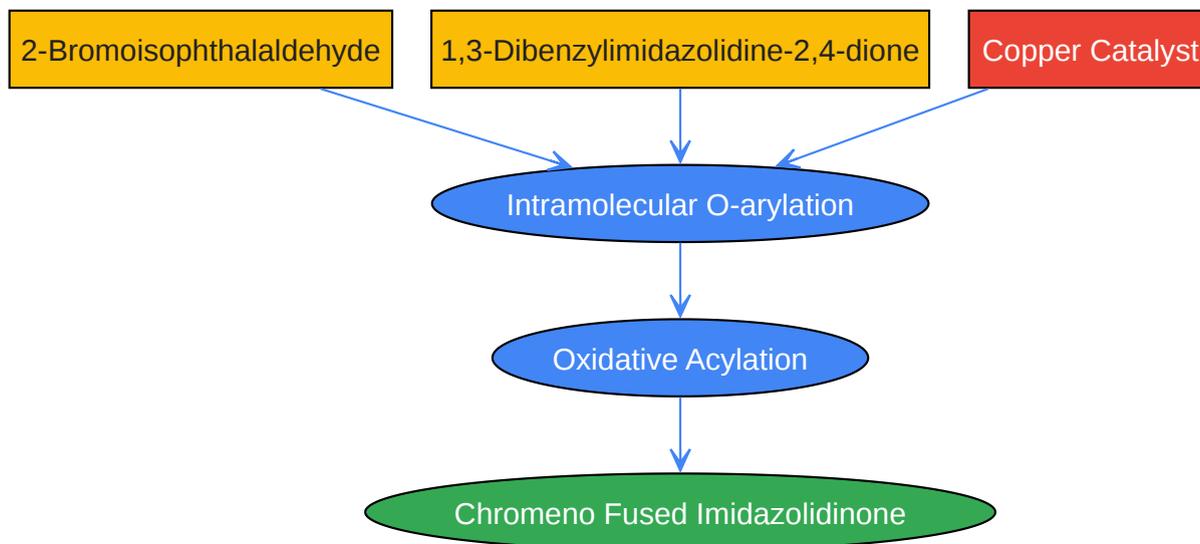
Caption: General workflow for developing lead compounds from **2-Bromoisophthalaldehyde**.

## 2. Synthesis of Chromeno Fused Imidazolidinone Derivatives:

Research has demonstrated the use of 2-bromo aryl aldehydes, such as **2-Bromoisophthalaldehyde**, in the copper-catalyzed tandem O-arylation/oxidative acylation to produce chromeno fused imidazolidinone derivatives.<sup>[7]</sup> These types of heterocyclic compounds are of significant interest in medicinal chemistry due to their diverse biological activities.

### Logical Relationship in Tandem Reaction:

The synthesis involves a one-pot sequential reaction, highlighting an efficient approach to building molecular complexity.



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Caption: Logical flow of the copper-catalyzed tandem reaction.

## Safety Information

**2-Bromoisophthalaldehyde** is classified as acutely toxic if swallowed (Acute Tox. 4 Oral) and carries the GHS07 pictogram with the signal word "Warning".<sup>[2]</sup> The hazard statement associated with it is H302 (Harmful if swallowed).<sup>[2]</sup> It is recommended to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

## Conclusion

**2-Bromoisophthalaldehyde** is a valuable reagent in organic synthesis, particularly for the development of novel compounds with potential anticancer activity. While detailed experimental protocols and extensive quantitative data are not widely published, its commercial availability and documented applications provide a strong foundation for its use in research and drug development. Further investigation into its reactivity and the biological activity of its derivatives is warranted.

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